

N-(tert-butyl)-2-nitrobenzamide molecular weight and formula

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Compound of Interest

Compound Name: N-(tert-butyl)-2-nitrobenzamide

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Technical Dossier: N-(tert-butyl)-2-nitrobenzamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **N-(tert-butyl)-2-nitrobenzamide**, focusing on its fundamental chemical properties. Due to the limited availability of experimental data for this specific isomer in public databases, the information presented is based on the established data for its closely related isomers, N-(tert-butyl)-4-nitrobenzamide and 2-tert-butyl-4-nitrobenzamide. It is highly probable that **N-(tert-butyl)-2-nitrobenzamide** shares the same molecular formula and, consequently, the same molecular weight as these isomers.

Core Chemical Data

The foundational quantitative data for **N-(tert-butyl)-2-nitrobenzamide** and its common isomers are summarized below.

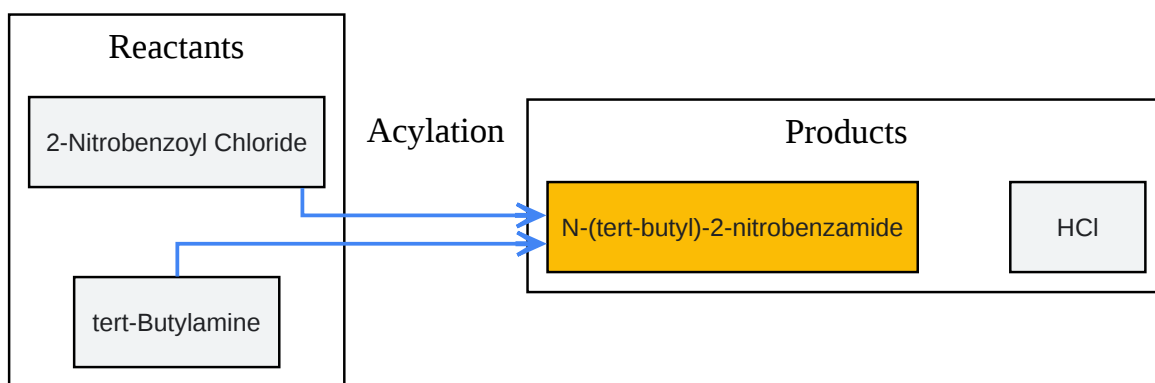
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	Inferred from isomers[1][2]
Molecular Weight	222.24 g/mol	Inferred from isomers[1][2]

Synthesis of Related Benzamides

While a specific, detailed experimental protocol for the synthesis of **N-(tert-butyl)-2-nitrobenzamide** is not readily available in the reviewed literature, a general approach for the synthesis of similar N-substituted nitrobenzamides involves the acylation of tert-butylamine with a corresponding nitrobenzoyl chloride.

For instance, the synthesis of the related compound, N-tert-butyl-4-nitrobenzamide, has been achieved by reacting tert-butylamine with 4-nitrobenzoyl chloride[3]. It is plausible that a similar synthetic strategy employing 2-nitrobenzoyl chloride would yield **N-(tert-butyl)-2-nitrobenzamide**.

A general synthetic pathway is illustrated below:



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Caption: Plausible synthesis of **N-(tert-butyl)-2-nitrobenzamide**.

Experimental Protocols for Analogous Compounds

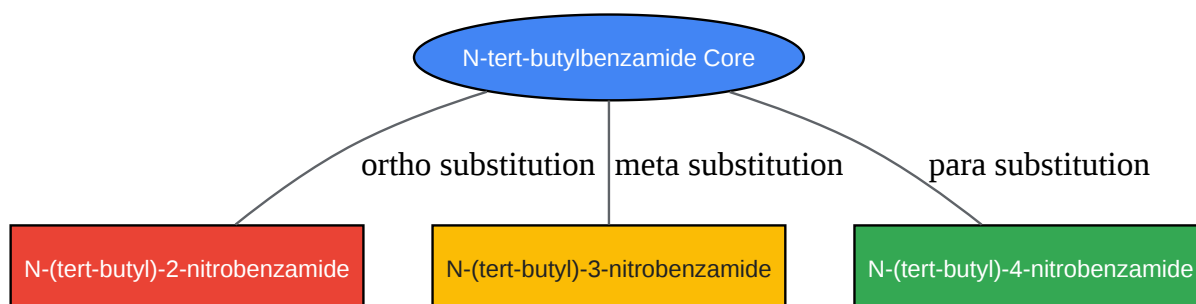
Synthesis of N-tert-butyl-4-nitrobenzamide:

A typical procedure involves the dropwise addition of a solution of 4-nitrobenzoyl chloride in a suitable inert solvent (e.g., dichloromethane or tetrahydrofuran) to a stirred solution of tert-butylamine and a non-nucleophilic base (e.g., triethylamine or pyridine) in the same solvent, often at reduced temperatures (e.g., 0 °C) to control the exothermic reaction. After the addition is complete, the reaction mixture is typically stirred at room temperature for several hours to

ensure complete conversion. The workup procedure generally involves washing the organic layer with dilute acid, water, and brine, followed by drying over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtration, and removal of the solvent under reduced pressure. The crude product can then be purified by recrystallization or column chromatography.

Logical Relationship of Isomers

The relationship between **N-(tert-butyl)-2-nitrobenzamide** and its isomers is defined by the position of the nitro group on the benzene ring. This positional isomerism can lead to differences in physical and chemical properties due to steric and electronic effects.



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Caption: Positional isomers of N-(tert-butyl)nitrobenzamide.

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References

- 1. 2-Tert-butyl-4-nitrobenzamide | C₁₁H₁₄N₂O₃ | CID 23225847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-tert-Butyl-4-nitrobenzamide | C₁₁H₁₄N₂O₃ | CID 591441 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. AU700984B2 - Benzamide-containing pharmaceutical compositions - Google Patents [patents.google.com]

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